

8-Chloronaphthalen-1-amine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-Chloronaphthalen-1-amine

Cat. No.: B1355594

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Technical Data Sheet: 8-Chloronaphthalen-1-amine

Audience: Researchers, scientists, and drug development professionals.

Subject: Physicochemical Properties of **8-Chloronaphthalen-1-amine**

This document provides core physicochemical data for **8-Chloronaphthalen-1-amine**, a substituted naphthalenamine compound. The information is presented to support research and development activities.

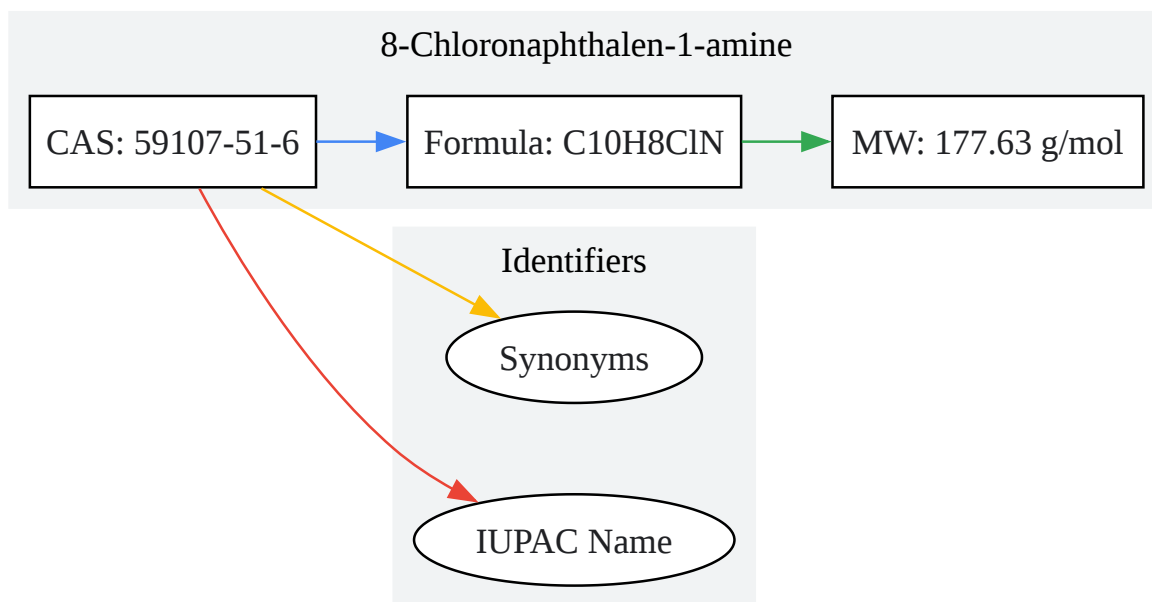
Chemical Identity and Properties

8-Chloronaphthalen-1-amine is an aromatic amine derived from naphthalene.^[1] The following table summarizes its key molecular and physical properties.

Parameter	Value	Source
Molecular Formula	C10H8ClN	PubChem[2], Chemable, Guidechem[3], BLD Pharm[4], Biosynth[5]
Molecular Weight	177.63 g/mol	PubChem[2], Chemable, Sigma-Aldrich[6], Guidechem[3], BLD Pharm[4], Biosynth[5]
IUPAC Name	8-chloronaphthalen-1-amine	PubChem[2]
CAS Number	59107-51-6	PubChem[2], Chemable, Sigma-Aldrich[6], Guidechem[3], BLD Pharm[4], Biosynth[5]
Synonyms	1-Amino-8-chloronaphthalene, 8-Chloro-1-naphthylamine	PubChem[2], Sigma-Aldrich[6], Guidechem[3]
Monoisotopic Mass	177.0345270 Da	PubChem[2]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common identifiers for this chemical entity.



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Caption: Relationship between chemical identifiers.

Note on Further Information: This document focuses on the molecular weight and formula of **8-Chloronaphthalen-1-amine**. As this is a specific chemical compound, detailed experimental protocols for its synthesis or use, and its involvement in biological signaling pathways, are beyond the scope of this fundamental data sheet. Such information would be found in specific research articles or application notes.

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References

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- 2. 8-Chloronaphthalen-1-amine | C₁₀H₈ClN | CID 12385340 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. Page loading... [guidechem.com]
- 4. 59107-51-6|1-Amino-8-chloronaphthalene|BLD Pharm [bldpharm.com]
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- 6. 1-Amino-8-chloronaphthalene | 59107-51-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [8-Chloronaphthalen-1-amine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1355594#8-chloronaphthalen-1-amine-molecular-weight-and-formula]

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